

Essential Safety and Operational Guide for 2-Aminooctanedioic Acid

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Compound of Interest

Compound Name: 2-Aminooctanedioic acid

Cat. No.: B555915

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This guide provides immediate safety, handling, and disposal protocols for **2-Aminooctanedioic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring a safe laboratory environment and maintaining experimental integrity.

Chemical Identifier:

- Name: **2-Aminooctanedioic acid**
- Synonyms: DL- α -Aminosuberic acid, DL-2-Aminosuberic acid
- Molecular Formula: C₈H₁₅NO₄[\[1\]](#)
- Molecular Weight: 189.21 g/mol [\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS), **2-Aminooctanedioic acid** is classified as a hazardous substance that can cause skin irritation and serious eye damage.[\[2\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment:

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent skin exposure.[3][4] A lab coat must be worn.
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[3] If dust formation is likely, a NIOSH-approved respirator is recommended.
Hand Protection	Chemical-resistant gloves are required. The specific material should be chosen based on the breakthrough time for the substance.

Operational Plan: Handling and Experimental Protocol

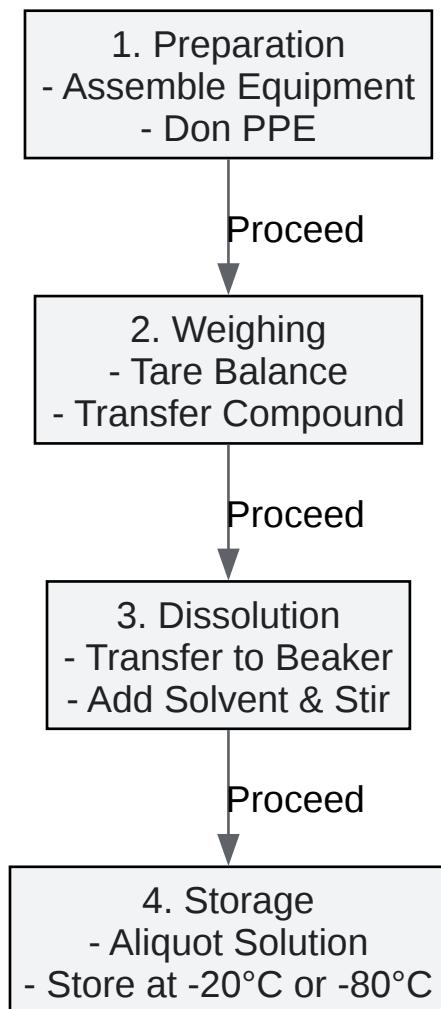
Proper handling is critical to prevent exposure and contamination. The following step-by-step protocol outlines the safe handling of **2-Aminooctanedioic acid** in a laboratory setting.

Protocol for Weighing and Preparing a Solution:

- Preparation:
 - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
 - Verify that the eyewash station and safety shower are accessible and operational.
 - Assemble all necessary equipment: analytical balance, weigh paper or boat, spatula, beaker, graduated cylinder, and the appropriate solvent.

- Don all required PPE as specified in the table above.
- Weighing the Compound:
 - Tare the analytical balance with the weigh paper or boat.
 - Carefully use a clean spatula to transfer the desired amount of **2-Aminooctanedioic acid** powder onto the weigh paper.
 - Avoid creating dust. If dust is generated, ensure the fume hood is effectively capturing it.
 - Record the exact weight.
- Dissolving the Compound:
 - Carefully transfer the weighed powder into a beaker of appropriate size.
 - Add a small amount of the chosen solvent to the beaker to wet the powder.
 - Gradually add the remaining solvent while stirring with a magnetic stir bar or glass rod until the compound is fully dissolved.
 - If necessary, sonicate the solution to aid dissolution.
- Storage of Stock Solution:
 - Once prepared, the stock solution should be aliquoted to prevent inactivation from repeated freeze-thaw cycles.[\[5\]](#)
 - Store the solution at -20°C for use within one year, or at -80°C for use within two years.[\[5\]](#)

Experimental Workflow Diagram:



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Caption: Workflow for safely handling and preparing solutions of **2-Aminooctanedioic acid**.

Disposal Plan

All materials that have come into contact with **2-Aminooctanedioic acid** must be treated as hazardous waste. Improper disposal can lead to environmental contamination and regulatory non-compliance.

Step-by-Step Disposal Protocol:

- Waste Segregation:

- Solid Waste: Collect unused **2-Aminooctanedioic acid** powder, contaminated gloves, weigh papers, and other disposable labware in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **2-Aminooctanedioic acid** in a separate, compatible, and clearly labeled liquid hazardous waste container.

• Container Management:

- Ensure all waste containers are sealed tightly to prevent spills or leaks.
- Label containers with the full chemical name ("**2-Aminooctanedioic acid**") and the appropriate hazard warnings (e.g., "Irritant").

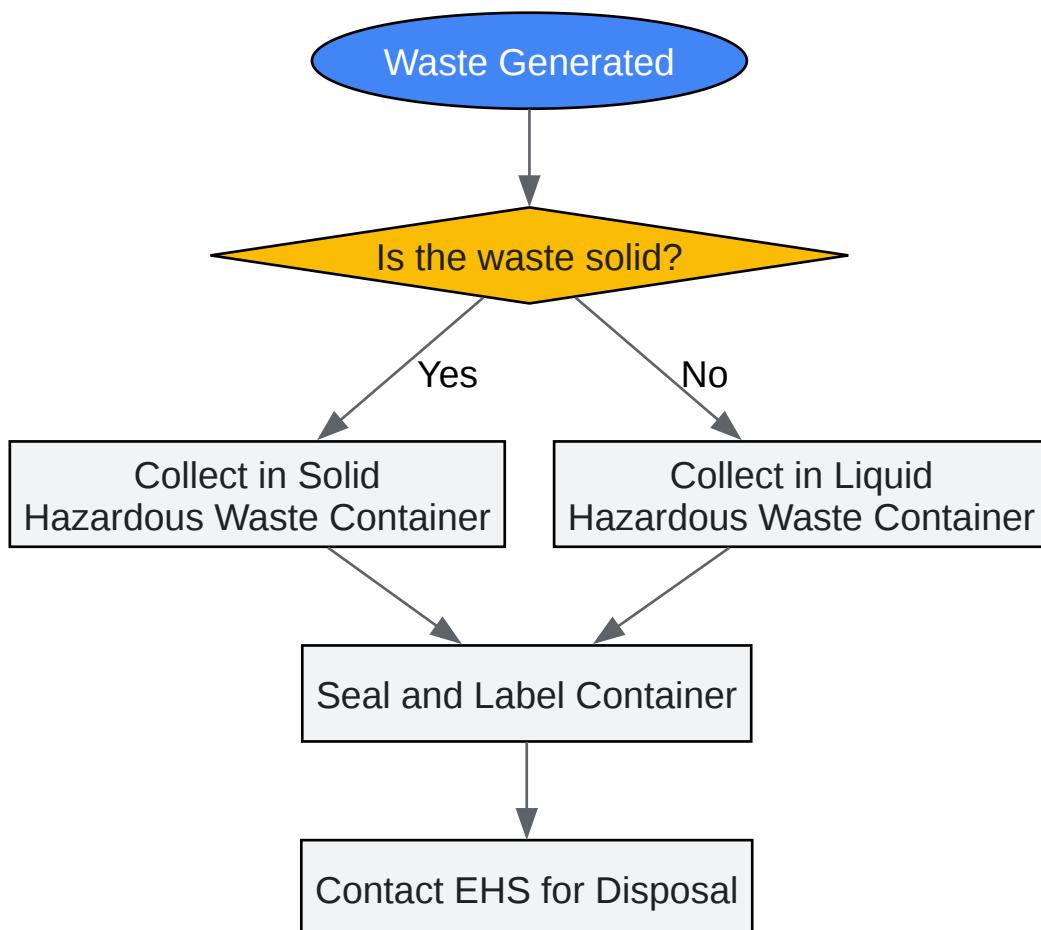
• Spill Management:

- In the event of a spill, immediately alert others in the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or vermiculite.[\[6\]](#)
- Carefully collect the absorbent material and the spilled substance and place it into the designated solid hazardous waste container.[\[6\]](#)
- Clean the spill area thoroughly with an appropriate solvent.

• Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Follow all local, state, and federal regulations for chemical waste disposal.[\[7\]](#)

Disposal Decision Tree:



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Caption: Decision tree for the proper segregation and disposal of **2-Aminooctanedioic acid** waste.

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